

Commercial Sources and Availability of Metoprolol-d5: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Metoprolol-d5**, a deuterated analog of the widely used beta-blocker, metoprolol. This guide is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for a variety of applications, including pharmacokinetic studies, bioanalytical method development, and as internal standards in mass spectrometry-based assays.

Commercial Availability

Metoprolol-d5 and its related deuterated metabolites are available from several commercial suppliers that specialize in reference standards and isotopically labeled compounds. These products are intended for research and analytical purposes. The table below summarizes key information from a selection of suppliers.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)
LGC Standards	Metoprolol Acid- d5 (>90%)	1215404-47-9	C14H16D5NO4	272.35
Pharmaffiliates	Metoprolol D5	959786-79-9	C15H20D5NO3	272.4
N-Desisopropyl Metoprolol-d5	1794979-77-3	C12H14D5NO3	230.31	
O-Desmethyl Metoprolol-d5	1189981-81-4	C14H18D5NO3	258.37	_
Metoprolol Acid- d5	1215404-47-9	C14H16D5NO4	272.35	_
Metoprolol Acid- d5 Ethyl Ester	1189704-28-6	C16H20D5NO4	300.40	
Clearsynth	Metoprolol Acid Methyl Ester-d5 Hydrochloride	Not specified	Not specified	Not specified
Simson Pharma Limited	Metoprolol D5	959786-79-9	Not specified	Not specified
MedchemExpres s	Metoprolol-d5	Not specified	Not specified	Not specified

Experimental Protocols: Use of Deuterated Metoprolol as an Internal Standard in LC-MS/MS Bioanalysis

Deuterated metoprolol, such as **Metoprolol-d5** or Metoprolol-d7, is frequently used as an internal standard (IS) in the quantitative analysis of metoprolol in biological matrices like plasma. Its similar chemical and physical properties to the unlabeled analyte, but distinct mass,



make it an ideal IS for mass spectrometry, correcting for variations in sample preparation and instrument response.

Preparation of Stock and Working Solutions[1][2][3]

- Stock Solution Preparation:
 - Accurately weigh approximately 2.9 mg of Metoprolol-d7 (or d5) and transfer it to a 10-ml
 volumetric flask.[1]
 - Add 5 ml of methanol and vortex thoroughly to dissolve the compound.[1]
 - Fill the flask to the mark with methanol, seal, and shake gently to ensure complete mixing. [1]
 - Label the solution with the preparation date and store it in a refrigerator at 2°C to 8°C. This stock solution is typically stable for up to 18 days.[1]
- Internal Standard (IS) Working Solution Preparation:
 - Prepare an IS dilution solution by adding a small amount of the IS stock solution (to achieve a concentration of around 100 ng/ml) to a diluent mixture of water and methanol (20:80 v/v).[1]
 - Store this IS working solution in a refrigerator between 2°C and 8°C and use it within 7 days of preparation.

Sample Preparation from Human Plasma

Two common methods for extracting metoprolol and the internal standard from plasma are liquid-liquid extraction (LLE) and protein precipitation (PP).

Liquid-Liquid Extraction (LLE) Protocol[1]

- After thawing, thoroughly mix the plasma samples using a vortex mixer.
- For each sample (except the standard blank), pipette 500 μl of plasma into a pre-labeled tube.



- Add 50 μl of the IS working solution to each sample (for the standard blank, add 50 μl of diluent instead).
- · Vortex all tubes to ensure proper mixing.
- Add 200 µl of a pre-treatment solution (2% ammonia in water) to each tube, followed by another round of vortexing.
- Add 2.5 ml of the extraction solvent (a mixture of diethyl ether and dichloromethane in a 70:30 ratio) to all tubes.
- Shake the tubes at 2,500 rpm using a vibrating shaker, then centrifuge at 4,000 rpm and 10°C for 5 minutes.
- After centrifugation, collect approximately 2 ml of the clear upper layer (supernatant) from each tube.
- Evaporate the supernatant to dryness and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

Protein Precipitation (PP) Protocol[2]

- Pipette the plasma sample into a tube.
- Add a precipitating agent, such as methanol, to the plasma sample.
- Vortex the mixture to ensure thorough mixing and precipitation of proteins.
- Centrifuge the sample to pellet the precipitated proteins.
- Collect the supernatant for analysis by LC-MS/MS.

LC-MS/MS Analysis Conditions[1]

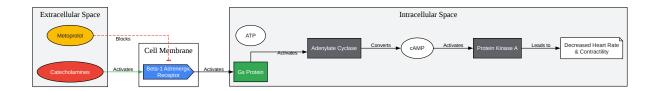
- Liquid Chromatography (LC):
 - Column: A C8 or C18 column is typically used for separation.



- Mobile Phase: A mixture of acetonitrile, methanol, and 0.1% formic acid is a common mobile phase, run in isocratic mode.
- Flow Rate: A flow rate of 0.6 ml per minute is often employed.
- Column Temperature: The column is maintained at 40°C.
- Mass Spectrometry (MS):
 - Ionization Mode: Electrospray ionization (ESI) in positive ion mode is typically used.
 - Detection Mode: Selected Reaction Monitoring (SRM) is used to monitor specific precursor-to-product ion transitions for both metoprolol and its deuterated internal standard.

Signaling and Metabolic Pathways

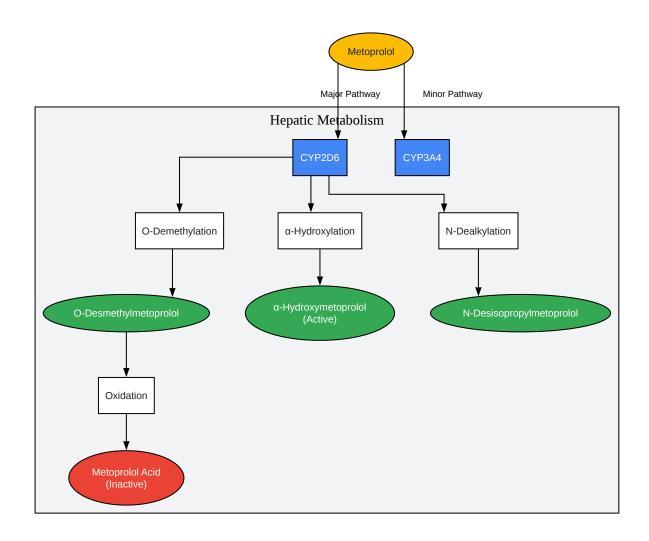
The following diagrams illustrate the signaling pathway of metoprolol and its metabolic fate.



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Caption: Metoprolol's mechanism of action via beta-1 adrenergic receptor blockade.





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Caption: Major metabolic pathways of metoprolol in the liver.

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